

Structural Elucidation Guide: 6-Hydroxymethyl-4-methoxy-2H-pyran-2-one

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Compound of Interest

Compound Name: 6-Hydroxymethyl-4-methoxy-2H-pyran-2-one

Cat. No.: B1245590

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Common Name: Opuntiol (or Opuntiol Methyl Ether) CAS: 100348-39-6 (Generic reference)

Content Type: Technical Comparison & Application Guide

Executive Summary & Application Scope

6-Hydroxymethyl-4-methoxy-2H-pyran-2-one is a bioactive

-pyrone derivative, predominantly isolated from *Opuntia* species (e.g., *Opuntia dillenii*, *Opuntia ficus-indica*) and select fungal cultures. It serves as a critical scaffold in the development of anti-inflammatory and antiproliferative agents.

The Challenge: Distinguishing this molecule from its structural isomers (e.g., Kojic acid derivatives) and its biosynthetic precursors (e.g., 4-hydroxy-6-methyl-2-pyrone) is a frequent bottleneck in natural product isolation. The 2-pyrone ring protons (H-3 and H-5) exhibit subtle splitting patterns (W-coupling) that are often overlooked in low-resolution scans, leading to misassignment.

This guide provides a definitive ¹H NMR structural assignment, contrasting the target molecule against its closest spectral "mimics" to ensure rigorous identification in drug development

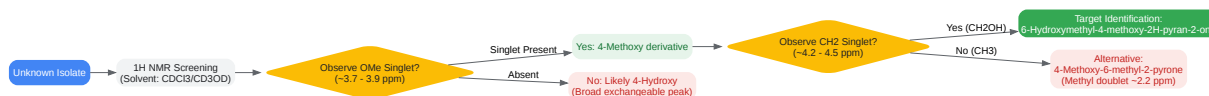
workflows.

Structural Analysis & Electronic Environment

The 2-pyrone ring system is electron-deficient, but the substituents at C4 and C6 significantly alter the local magnetic environment.

- **C4-Methoxy Group:** Acts as a strong Electron Donating Group (EDG) via resonance. This increases electron density at the ortho-positions (C3 and C5), causing a distinct upfield shift of the H-3 and H-5 protons compared to unsubstituted pyrones.
- **C6-Hydroxymethyl Group:** The primary alcohol is electron-withdrawing by induction, slightly deshielding H-5 compared to a simple methyl group.
- **W-Coupling (Long Range):** A characteristic feature of 2-pyrones is the long-range coupling (Hz) between H-3 and H-5. This doublet/doublet-of-doublets pattern is the "fingerprint" of the 2,4,6-substituted system.

Visualization: Structural Assignment Workflow



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Figure 1: Decision tree for distinguishing the target pyrone from common biosynthetic analogs.

Comparative NMR Data Analysis

The following data compares the target molecule directly against its methyl-analog (a common precursor) and Kojic Acid (a common isomer often confused due to similar mass).

Solvent System:

(Recommended for optimal solubility and resolution of the hydroxymethyl group).

Proton Position	Target Molecule (Opuntiol)	Methyl Analog (4-Methoxy-6-methyl)	Isomer (Kojic Acid)
Structure Ref.	6-CH ₂ OH, 4-OMe	6-CH ₃ , 4-OMe	2-CH ₂ OH, 5-OH (4-pyrone)
H-3	5.32 ppm (d, J=2.1 Hz)	5.42 ppm (d, J=2.0 Hz)	6.34 ppm (s)
H-5	6.02 ppm (td, J=1.0, 2.1 Hz)	5.80 ppm (d, J=2.0 Hz)	N/A (H-6 is 8.01 ppm)
-OCH ₃	3.71 ppm (s)	3.82 ppm (s)	N/A (OH group)
-CH ₂ -	4.19 ppm (s)	2.26 ppm (s, as -CH ₃)	4.29 ppm (s)
Key Distinction	H-5 is deshielded by adjacent CH ₂ OH compared to CH ₃ .	Methyl group appears upfield (~2.2 ppm).	H-6 is very downfield (>8.0 ppm) due to 4-pyrone ring current.

Note: Data for Opuntiol sourced from isolation studies in *Opuntia dillenii* [1, 2].[\[1\]](#) Kojic acid data referenced from standard spectral databases [3].

Detailed Experimental Protocol

To reproduce the literature values and ensure spectral fidelity, follow this standardized protocol.

A. Sample Preparation[\[1\]](#)[\[2\]](#)

- Mass Requirement: 2–5 mg of purified compound.
- Solvent Choice:
 - Primary:

(Chloroform-d).
 - Additive: If solubility is poor or peaks are broad, add 2-3 drops of

(Methanol-d₄). This breaks intermolecular H-bonding at the C6-hydroxymethyl group, sharpening the signal.

- Warning: Avoid DMSO-d₆ unless necessary, as it shifts the -OH signal downfield (to ~5.5-6.0 ppm) and may obscure the H-3/H-5 region due to solvent viscosity broadening.

B. Acquisition Parameters (400 MHz or higher)

- Pulse Sequence: Standard 1D proton (zg30).
- Relaxation Delay (D1): Set to

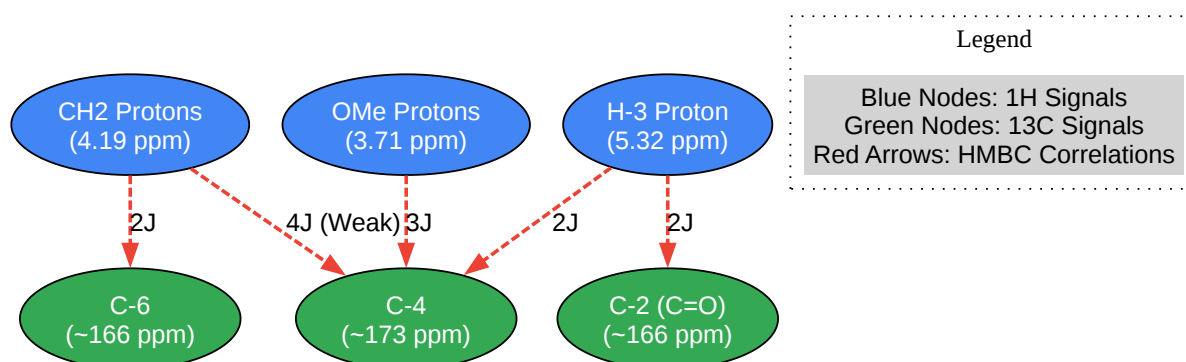
seconds. The quaternary carbons in pyrones relax slowly; ensure sufficient delay for accurate integration of the OMe vs. Ring protons.
- Scans (NS): 16–64 scans (depending on concentration).
- Temperature: 298 K (25°C).

C. Validation Workflow (HMBC)

To confirm the position of the hydroxymethyl group (C6) vs. the methoxy group (C4), run a Heteronuclear Multiple Bond Correlation (HMBC) experiment.

- Diagnostic Correlation 1: The Methoxy protons (3.71 ppm) should show a strong correlation to C4 (~166-170 ppm).
- Diagnostic Correlation 2: The H-3 proton (5.32 ppm) should correlate to C2 (Carbonyl) (~166 ppm) and C4.
- Diagnostic Correlation 3: The CH₂ protons (4.19 ppm) should correlate to C5 (~100 ppm) and C6 (~160-166 ppm), confirming the attachment at the 6-position.

Visualization: HMBC Connectivity



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Figure 2: Key HMBC correlations required to confirm the regiochemistry of the 4,6-substitution.

References

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